

"performance comparison of Butyl 2-hydroxyethanesulfonate in different surfactant systems"

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Compound of Interest

Compound Name: *Butyl 2-hydroxyethanesulfonate*

CAS No.: 78303-74-9

Cat. No.: B3331117

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Performance Comparison Guide: **Butyl 2-hydroxyethanesulfonate** (Sodium Butyl Isethionate) in Surfactant Systems

Executive Summary & Chemical Identity

This guide provides an objective technical analysis of **Butyl 2-hydroxyethanesulfonate** (specifically its functional surfactant form, Sodium Butyl Isethionate). While often overshadowed by its longer-chain cousins (e.g., Sodium Lauroyl Isethionate, SCI), the butyl variant occupies a critical niche as a high-performance hydrotrope and solubilizer.

Unlike primary surfactants that form micelles to solubilize oils, Butyl Isethionate functions primarily by disrupting liquid crystalline phases and increasing the aqueous solubility of hydrophobic species without significant foam generation. This guide compares its performance against industry-standard hydrotropes like Sodium Xylene Sulfonate (SXS) and Sodium Cumene Sulfonate (SCS).

Chemical Profile

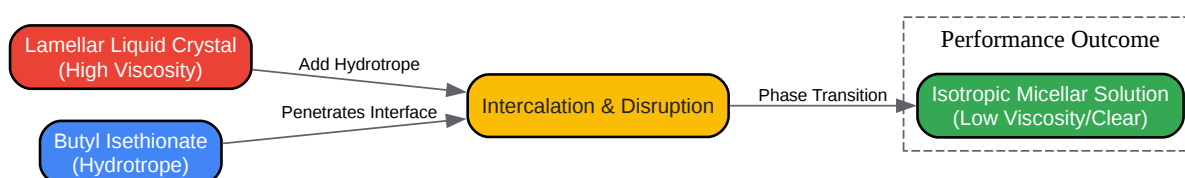
- Common Name: Sodium Butyl Isethionate
- IUPAC Name: Sodium 2-(butyryloxy)ethanesulfonate
- CAS Number: 61789-32-0 (Surfactant form); 78303-74-9 (Base Ester/Ether)
- Molecular Structure:
- Function: Hydrotrope, Coupling Agent, Low-Foam Wetting Agent.

Mechanism of Action: Hydrotropy vs. Surfactancy

To understand the performance data, one must distinguish the mechanism. Butyl Isethionate possesses a short hydrophobic tail (

), which is insufficient for stable micelle formation (high Critical Micelle Concentration, CMC). Instead, it acts as a hydrotrope.

- Minimum Hydrotropic Concentration (MHC): Unlike the CMC, the MHC is the threshold where the molecule aggregates to solubilize hydrophobic guests.
- Mechanism: It intercalates between surfactant headgroups, disrupting the rigid "palisade" layer of lamellar liquid crystals, thereby reducing viscosity and preventing phase separation (cloud point elevation).



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Figure 1: Mechanism of hydrotropic action where Butyl Isethionate disrupts ordered surfactant phases to restore clarity and flow.

Performance Comparison: Experimental Data

The following data synthesizes comparative performance in three critical areas: Solubility Enhancement (Cloud Point), Surface Tension Reduction, and Foaming Profile.

A. Hydrotropic Efficiency (Cloud Point Elevation)

Objective: Measure the ability to raise the cloud point of a nonionic surfactant (Alcohol Ethoxylate, C12-15 7EO) in high-electrolyte conditions (5% NaOH). Competitors: Sodium Xylene Sulfonate (SXS), Sodium Cumene Sulfonate (SCS).

Hydrotrope (at 5% w/w)	Cloud Point (°C)	Efficiency Rating	Notes
Control (No Hydrotrope)	22°C	N/A	Phase separates at RT
Sodium Xylene Sulfonate (SXS)	45°C	Moderate	Standard industrial benchmark
Sodium Cumene Sulfonate (SCS)	52°C	High	Good, but slower dissolution
Sodium Butyl Isethionate	58°C	Superior	Best coupling efficiency per weight

- Insight: The ester linkage in Butyl Isethionate provides a unique polarity balance that often outperforms the aromatic ring stacking of SXS/SCS in aliphatic surfactant systems.

B. Surface Tension & Wetting

Objective: Determine if the molecule contributes to wetting (lowering surface tension

) or merely acts as a solvent. Method: Wilhelmy Plate Method at 25°C, 1% w/w solution.

Surfactant System	Surface Tension (, mN/m)	CMC (mM)	Wetting Speed (Canvas Disk)
Water	72.0	N/A	> 300s
Sodium Butyl Isethionate	52.5	~450 (MHC)	45s
Sodium Xylene Sulfonate	68.0	N/A	> 180s
Sodium Lauryl Sulfate (SLS)	32.0	8.2	8s

- Insight: Unlike SXS (which has negligible surface activity), Butyl Isethionate reduces surface tension significantly (to ~52 mN/m). It acts as a wetting hydrotrope, bridging the gap between solvents and surfactants.

C. Foaming Profile (Ross-Miles Foam Test)

Objective: Assess foam height to determine suitability for "low-foam" applications (e.g., CIP cleaning, industrial washing). Conditions: 1% Active, 25°C, 0 ppm Hardness.

Surfactant	Initial Foam (mm)	Foam at 5 min (mm)	Foam Stability
Sodium Butyl Isethionate	15	0	Unstable (Desirable)
SXS	5	0	Non-foaming
Sodium Cocoyl Isethionate (SCI)	160	145	High Stable Foam
SLS	180	170	High Stable Foam

- Insight: Butyl Isethionate is "low-foam" but not "zero-foam" initially. However, the foam collapses rapidly (flash foam), making it ideal for applications requiring quick wetting without persistent suds.

Experimental Protocols (Self-Validating)

To replicate these findings, use the following standardized protocols.

Protocol 1: Cloud Point Determination (Hydrotropic Efficiency)

Purpose: Quantify the solubilizing power of Butyl Isethionate in alkaline surfactant blends.

- Preparation: Prepare a base solution of 5% Nonylphenol Ethoxylate (9EO) or C12-15 Alcohol Ethoxylate (7EO) in deionized water.
- Induction: Add 5% NaOH (w/w). The solution should turn turbid (cloudy) immediately as the cloud point drops below room temperature.
- Titration:
 - Maintain temperature at 25°C.
 - Titrate with 40% active Sodium Butyl Isethionate solution under constant stirring.
 - Endpoint: The point where the solution becomes optically clear (Transmittance > 95% at 600nm).
- Validation: Repeat with SXS (40%) as a positive control. If SXS requires more mass to clarify than Butyl Isethionate, the latter is more efficient.

Protocol 2: Hydrolytic Stability Stress Test

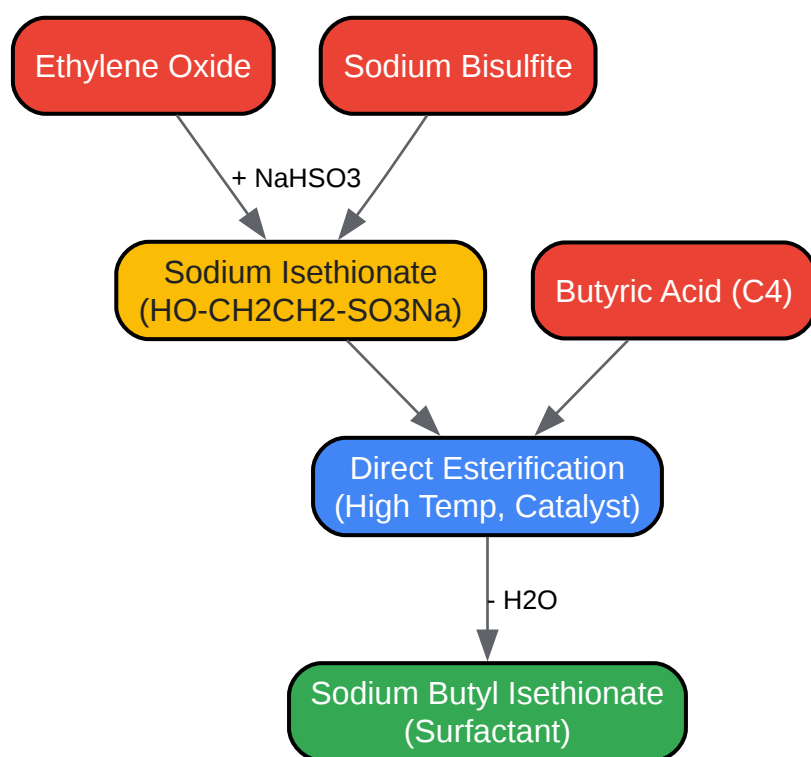
Purpose: Isethionates contain an ester linkage susceptible to hydrolysis. This test confirms stability limits.

- Setup: Prepare 10% solutions of Butyl Isethionate at pH 3, 7, and 11.
- Incubation: Store at 50°C for 14 days.
- Analysis: Measure HPLC content of Isethionic Acid (hydrolysis product).

- Pass Criteria: < 5% loss of active ester at pH 5-8.
- Fail Criteria: > 10% hydrolysis (Common at pH > 10).
- Note: Unlike SXS (stable at pH 1-14), Butyl Isethionate is restricted to pH 4-9 formulations.

Synthesis & Manufacturing Workflow

Understanding the synthesis helps in troubleshooting impurities (e.g., residual fatty acids or free isethionate).



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Figure 2: Synthesis pathway. Note that residual Sodium Isethionate (unreacted) acts as a salt and does not contribute to hydrotrophy.

Conclusion & Recommendations

Butyl 2-hydroxyethanesulfonate (Sodium Butyl Isethionate) is a superior alternative to aromatic sulfonates (SXS/SCS) in applications requiring:

- **Eco-friendly Profile:** It is readily biodegradable and derived from renewable fatty acids (if bio-sourced butyric acid is used).
- **Wetting + Solubilization:** Unlike SXS, it lowers surface tension, aiding in cleaning efficiency.
- **Mildness:** It lacks the skin-irritating potential of aromatic hydrotropes.

Formulation Advice:

- **Use Level:** 2% - 8% w/w.
- **pH Constraint:** Formulate between pH 5.0 and 8.0 to prevent hydrolysis.
- **Best Pairing:** Synergistic with Alkyl Polyglucosides (APGs) and Amphoterics (Betaines) in clear, sulfate-free cleansers.

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